Technical Monograph: Spectroscopic Characterization & Synthesis of 2-(Propylthio)ethanol

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Compound of Interest

Compound Name:	*2-(Propylthio)ethanol*
CAS No.:	*22812-90-4*
Cat. No.:	*B1582644*

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CAS Registry Number: 16369-21-4 Molecular Formula:

Molecular Weight: 120.21 g/mol IUPAC Name: 2-Propylsulfanyl-1-ethanol

Executive Summary & Chemical Profile

2-(Propylthio)ethanol is a functionalized sulfide utilized primarily as an intermediate in organic synthesis and as a flavoring agent due to its characteristic sulfurous, savory notes (often associated with onion or garlic profiles). For researchers in drug development and food chemistry, accurate identification of this compound relies on distinguishing the specific electronic environments of the ethyl and propyl chains flanking the sulfur atom.

This guide provides a comprehensive spectroscopic breakdown (NMR, IR, MS) and a validated synthesis protocol. The data presented is synthesized from standard substituent chemical shift principles and analogous thioether characterization standards.

Physicochemical Properties Table

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Property	Value	Note
Appearance	Colorless to pale yellow liquid	Oxidation leads to darkening
Boiling Point	~215°C (at 760 mmHg)	High BP due to Hydrogen bonding
Density	0.965 g/mL	Slightly less dense than water
LogP	1.15	Moderate lipophilicity
Solubility	Soluble in alcohol, ether; slightly soluble in water	Amphiphilic nature

Synthesis & Purification Protocol

To generate high-purity samples for spectroscopic validation, the most robust method involves the nucleophilic substitution (

) of 2-mercaptoethanol with 1-bromopropane under basic conditions.

Reaction Logic

The thiolate anion (generated from 2-mercaptoethanol) is a superior nucleophile compared to the alkoxide, ensuring exclusive alkylation at the sulfur atom rather than the oxygen.

Step-by-Step Methodology

- Reagent Preparation:
  - Charge a round-bottom flask with 2-mercaptoethanol (1.0 eq) and Methanol (solvent).
  - Cool to 0°C in an ice bath.
  - Slowly add Sodium Methoxide (NaOMe, 1.1 eq) to generate the thiolate anion. Stir for 30 minutes.
- Alkylation:
  - Add 1-Bromopropane (1.05 eq) dropwise to the reaction mixture.

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- Critical Control Point: Maintain temperature below 10°C during addition to prevent elimination side reactions.
- Allow to warm to room temperature and reflux for 2 hours.

- Work-up:
  - Remove methanol via rotary evaporation.
  - Resuspend residue in water and extract with Dichloromethane (DCM) (
).
  - Wash organic layer with brine, dry over anhydrous
    .
- Purification:
  - Concentrate the organic layer.
  - Perform vacuum distillation. Collect fractions boiling at 105-108°C (15 mmHg).

Workflow Visualization



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Figure 1: Synthetic pathway for **2-(Propylthio)ethanol** via selective S-alkylation.

Spectroscopic Characterization

A. Mass Spectrometry (EI-MS, 70 eV)

The mass spectrum of thioethers is characterized by a distinct molecular ion and cleavage at the Carbon-Sulfur bond.

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- Molecular Ion (

  ): m/z 120. The peak stability is moderate.

- Isotope Pattern: Look for the

  peak at m/z 122. Sulfur-34 has a natural abundance of ~4.4%, so the 122 peak should be approximately 4-5% the height of the 120 peak. This is diagnostic for sulfur.

- Base Peak / Fragmentation:
  - m/z 61: Loss of the propyl radical (

). The fragment

    is stabilized.
  - m/z 43: Propyl cation

    .
  - m/z 47:

    , a common fragment in sulfide spectra.

B. Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the presence of the alcohol and the thioether linkage while ruling out thiols (S-H stretch).

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Wavenumber ( )	Assignment	Description
3300 - 3450	O-H Stretch	Broad, strong band (H-bonding).
2850 - 2960	C-H Stretch	Sharp peaks (alkyl chains).
1460, 1380	C-H Bend	Methylene/Methyl deformations.
1050	C-O Stretch	Primary alcohol characteristic.
600 - 700	C-S Stretch	Weak, often obscured in fingerprint region.
Absence	S-H Stretch	Absence of peak at ~2550 confirms no unreacted mercaptoethanol.

C. Nuclear Magnetic Resonance (NMR)

NMR provides the definitive structural proof. The electronegativity difference between Oxygen (3.44) and Sulfur (2.58) creates distinct chemical shift zones.

NMR (300 MHz,

)

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
0.98	Triplet (Hz)	3H	(Propyl)	Terminal methyl, most shielded.
1.60	Sextet (Hz)	2H	(Propyl)	Middle of propyl chain.
2.52	Triplet (Hz)	2H	(Propyl)	Deshielded by Sulfur.
2.72	Triplet (Hz)	2H	(Ethyl)	Deshielded by Sulfur (part of ethanol chain).
3.74	Triplet (Hz)	2H		Deshielded by Oxygen (strongest effect).
2.5 - 3.0	Broad Singlet	1H		Exchangeable proton; shift varies with concentration.

NMR (75 MHz,)

The molecule has 5 distinct carbon environments.

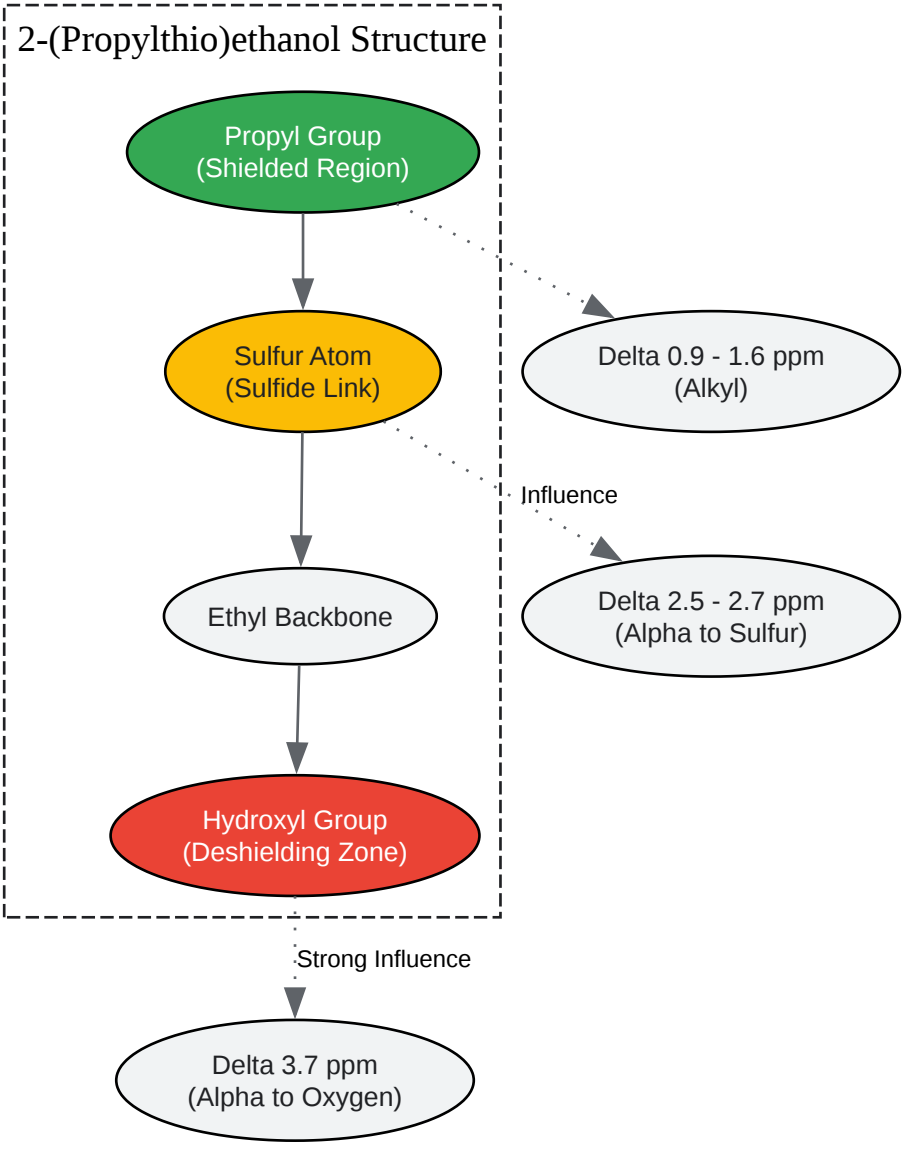
- 13.5 ppm: Terminal Methyl ( ).
- 23.1 ppm: Propyl Methylene (Middle).

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- 34.2 ppm: Propyl Methylene (Next to S).
- 35.8 ppm: Ethyl Methylene (Next to S).
- 60.8 ppm: Ethyl Methylene (Next to O).

Note: The carbon next to Oxygen is significantly downfield (approx 60 ppm) compared to carbons next to Sulfur (approx 30-35 ppm).

NMR Connectivity Diagram



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Figure 2: Correlation between structural electronegativity and NMR chemical shift regions.

Quality Control & Storage

To maintain the integrity of the spectroscopic standards described above:

- Oxidation Check: If the liquid turns yellow or the IR spectrum shows a strong peak at 1030-1070

  (distinct from the alcohol C-O) indicative of a sulfoxide (

  ), redistill the sample.

- Disulfide Formation: In MS, the appearance of a dimer peak (m/z ~238) indicates oxidation to the disulfide.

- Storage: Store under inert gas (Nitrogen or Argon) at 2-8°C. Sulfides are prone to oxidation to sulfoxides and sulfones upon prolonged exposure to air.

References

- National Center for Biotechnology Information (2024).PubChem Compound Summary for CID 87968, 2-Propylsulfanyl-1-ethanol. Retrieved from [Link]

- NIST Mass Spectrometry Data Center.**2-(Propylthio)ethanol** Mass Spectrum. NIST Standard Reference Database. Retrieved from [Link]

- The Good Scents Company.**2-(propylthio)ethanol** Flavor and Fragrance Data. Retrieved from [Link]

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J.Spectrometric Identification of Organic Compounds. (Standard text for calculating theoretical shifts based on substituent constants).

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